

Commercial suppliers of 1-tert-Butyl-3,5-dimethylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-tert-Butyl-m-xylene

Cat. No.: B1265441

[Get Quote](#)

An In-depth Technical Guide to 1-tert-Butyl-3,5-dimethylbenzene for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-tert-Butyl-3,5-dimethylbenzene, a key aromatic hydrocarbon intermediate. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its commercial availability, physicochemical properties, and synthetic applications.

Commercial Availability

1-tert-Butyl-3,5-dimethylbenzene is readily available from a variety of chemical suppliers, ensuring a stable supply chain for research and development as well as for larger-scale manufacturing processes. The compound is offered in various purity grades and quantities to suit different applications.

Table 1: Commercial Suppliers of 1-tert-Butyl-3,5-dimethylbenzene

Supplier	Product Name/Synonym	Purity	Available Quantities
Simson Pharma Limited	1-tert-Butyl-3,5-dimethylbenzene	High Quality (Certificate of Analysis provided)	Custom Synthesis
Santa Cruz Biotechnology	1-tert-Butyl-3,5-dimethylbenzene	Research Grade	Not specified
Amitychem	5-TERT-BUTYL-M-XYLENE	≥99.00%, Industrial Grade/98%	Bulk quantities
Sigma-Aldrich	1-tert-Butyl-3,5-dimethylbenzene	98%	Not specified
Fisher Scientific	5-tert-Butyl-m-xylene	Not specified	25g
Glyko	1-(Tert-butyl)-3,5-dimethylbenzene (Standard)	Analytical Standard	Not specified
Manas Petro Chem	1 tert-butyl 3 5 dimethyl benzene	Not specified	200L

Physicochemical Properties

A thorough understanding of the physicochemical properties of 1-tert-Butyl-3,5-dimethylbenzene is essential for its handling, application in synthesis, and for analytical purposes.

Table 2: Physicochemical Data of 1-tert-Butyl-3,5-dimethylbenzene

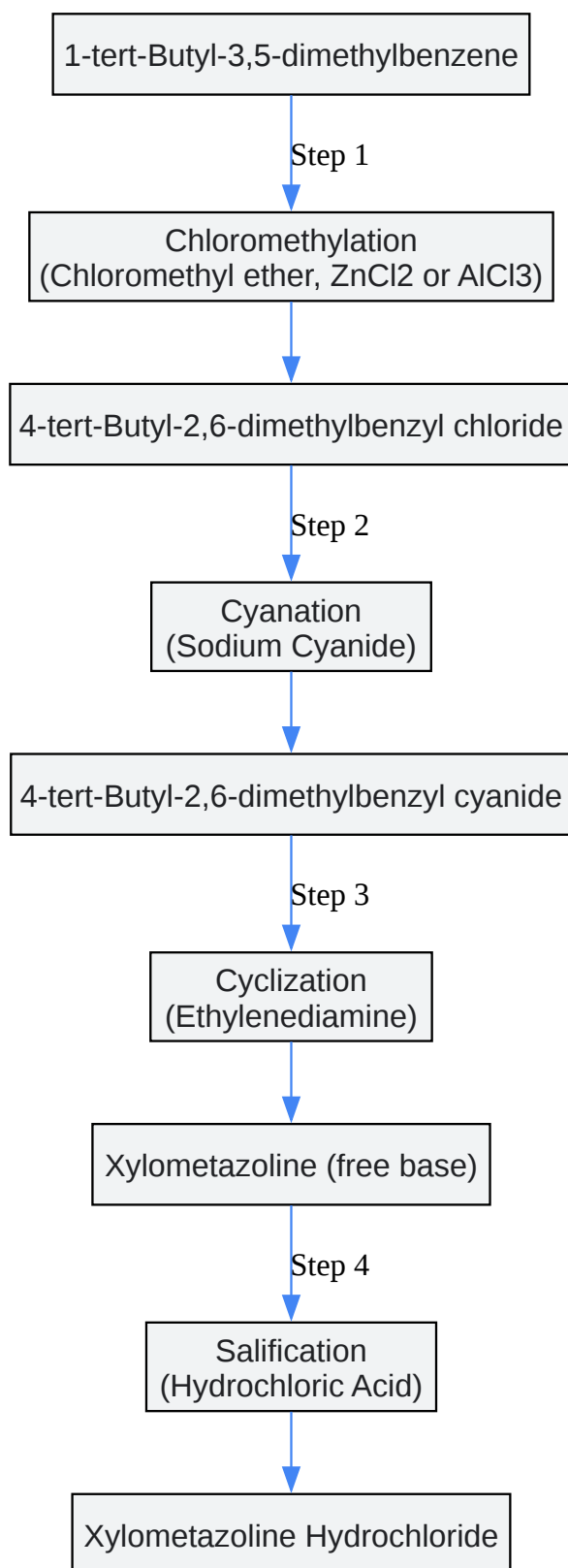
Property	Value	Source(s)
IUPAC Name	1-tert-Butyl-3,5-dimethylbenzene	[1]
Synonyms	5-tert-Butyl-m-xylene, 5-tert-Butyl-1,3-dimethylbenzene	[2][3]
CAS Number	98-19-1	[2]
Molecular Formula	C ₁₂ H ₁₈	[2]
Molecular Weight	162.27 g/mol	[2]
Appearance	Clear colourless to slightly yellow liquid	[4]
Density	0.867 g/mL at 25 °C	[2]
Melting Point	-18 °C	[3]
Boiling Point	205-206 °C	[2]
Flash Point	68 °C (154.4 °F) - closed cup	[2]
Refractive Index	n _{20/D} 1.495	[2]
Vapor Pressure	0.4 hPa at 20 °C	[3]
Solubility	Not miscible or difficult to mix with water.	[5]

Synthetic Applications and Experimental Protocols

1-tert-Butyl-3,5-dimethylbenzene is a versatile starting material in organic synthesis, notably in the production of pharmaceuticals and other specialty chemicals. Its primary applications include the synthesis of the nasal decongestant xylometazoline and bulky diaryl disulfides, which are precursors to fluorinating agents.[2][6][7]

Synthesis of Xylometazoline Hydrochloride

Xylometazoline is synthesized from 1-tert-butyl-3,5-dimethylbenzene through a multi-step process involving chloromethylation, cyanation, cyclization, and salification.[8][9]



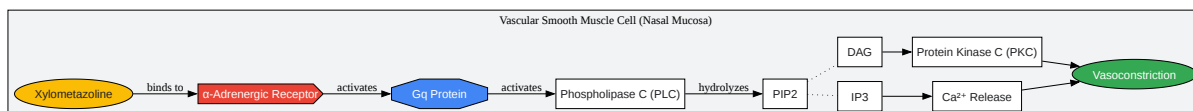
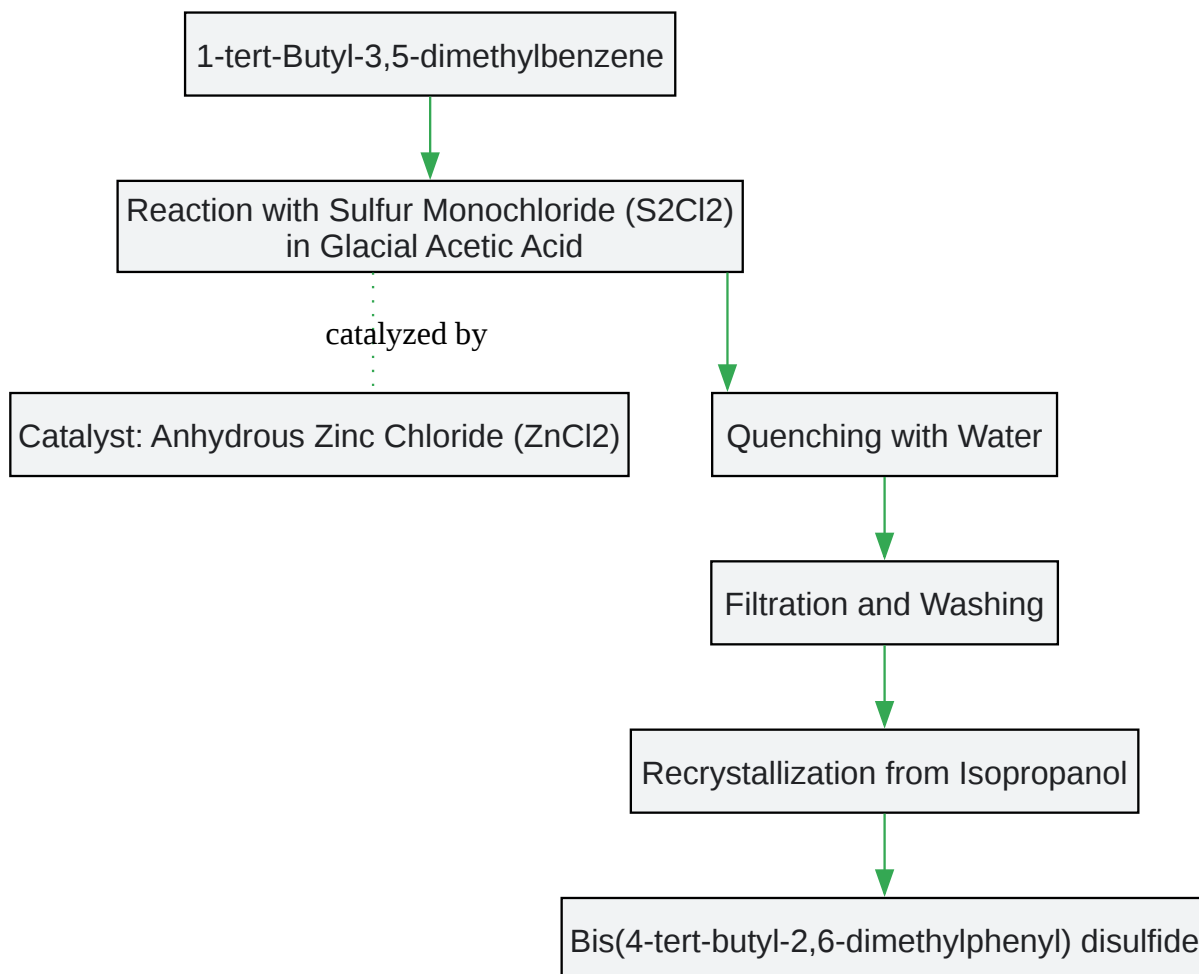
[Click to download full resolution via product page](#)

Synthetic workflow for Xylometazoline Hydrochloride.

- Combine 81 grams (0.5 mole) of 1,3-dimethyl-5-tert-butylbenzene with 13.6 grams (0.1 mole) of zinc chloride.
- Slowly add 41 grams (0.5 mole) of chloromethyl ether to the mixture.
- Maintain the reaction temperature at 45-50 °C for 2.5 hours.
- After cooling to room temperature, add 120 ml of water.
- Following work-up, 93.6 grams (0.44 mole) of 2,6-dimethyl-4-tert-butyl-1-chloromethylbenzene is obtained, yielding 89%.
- Cyanation: The resulting 4-tert-Butyl-2,6-dimethylbenzyl chloride is then reacted with a cyanide salt, such as sodium cyanide, to form 4-tert-Butyl-2,6-dimethylbenzyl cyanide.[8][10]
- Cyclization: The benzyl cyanide intermediate undergoes cyclization with ethylenediamine to form the imidazoline ring of the xylometazoline base.[8]
- Salification: Finally, the xylometazoline base is treated with hydrochloric acid to produce the stable and water-soluble xylometazoline hydrochloride salt.[8]

Synthesis of Bis(4-tert-butyl-2,6-dimethylphenyl) Disulfide

This bulky diaryl disulfide is an important intermediate for producing fluorinating agents.[7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzene, 1-(1,1-dimethylethyl)-3,5-dimethyl- [webbook.nist.gov]
- 2. 1-叔丁基-3,5-二甲基苯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 1-tert-Butyl-3,5-dimethylbenzene Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. echemi.com [echemi.com]
- 5. fr.cpachem.com [fr.cpachem.com]
- 6. XYLOMETAZOLINE Synthesis, SAR, MCQ, Structure, Chemical Properties and Therapeutic Uses - Gpatindia: Pharmacy Jobs, Admissions, Scholarships, Conference, Grants, Exam Alerts [gpatindia.com]
- 7. US20120157716A1 - Methods for Preparing Diaryl Disulfides - Google Patents [patents.google.com]
- 8. benchchem.com [benchchem.com]
- 9. CN101928247B - Synthetic method of xylometazoline hydrochloride compound - Google Patents [patents.google.com]
- 10. CN101928247A - Method for synthesizing xylometazoline hydrochloride compound - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Commercial suppliers of 1-tert-Butyl-3,5-dimethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265441#commercial-suppliers-of-1-tert-butyl-3-5-dimethylbenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com